

Application Note and Protocol for Assessing MMP-2/9 Activity with LY52

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Compound of Interest

Compound Name: LY52

Cat. No.: B608749

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Introduction

Matrix metalloproteinases (MMPs), particularly gelatinases MMP-2 and MMP-9, are zinc-dependent endopeptidases crucial in the degradation of the extracellular matrix (ECM). Their dysregulation is implicated in various pathological processes, including tumor invasion, metastasis, and angiogenesis. Consequently, MMPs are significant targets for therapeutic intervention. **LY52** is a synthetic, specific inhibitor of MMP-2 and MMP-9, demonstrating potential in suppressing cancer cell invasion and metastasis by inhibiting the proteolytic activity and expression of these enzymes.^{[1][2][3][4]} This document provides detailed protocols for assessing the inhibitory activity of **LY52** against MMP-2 and MMP-9 using gelatin zymography and a fluorogenic substrate assay.

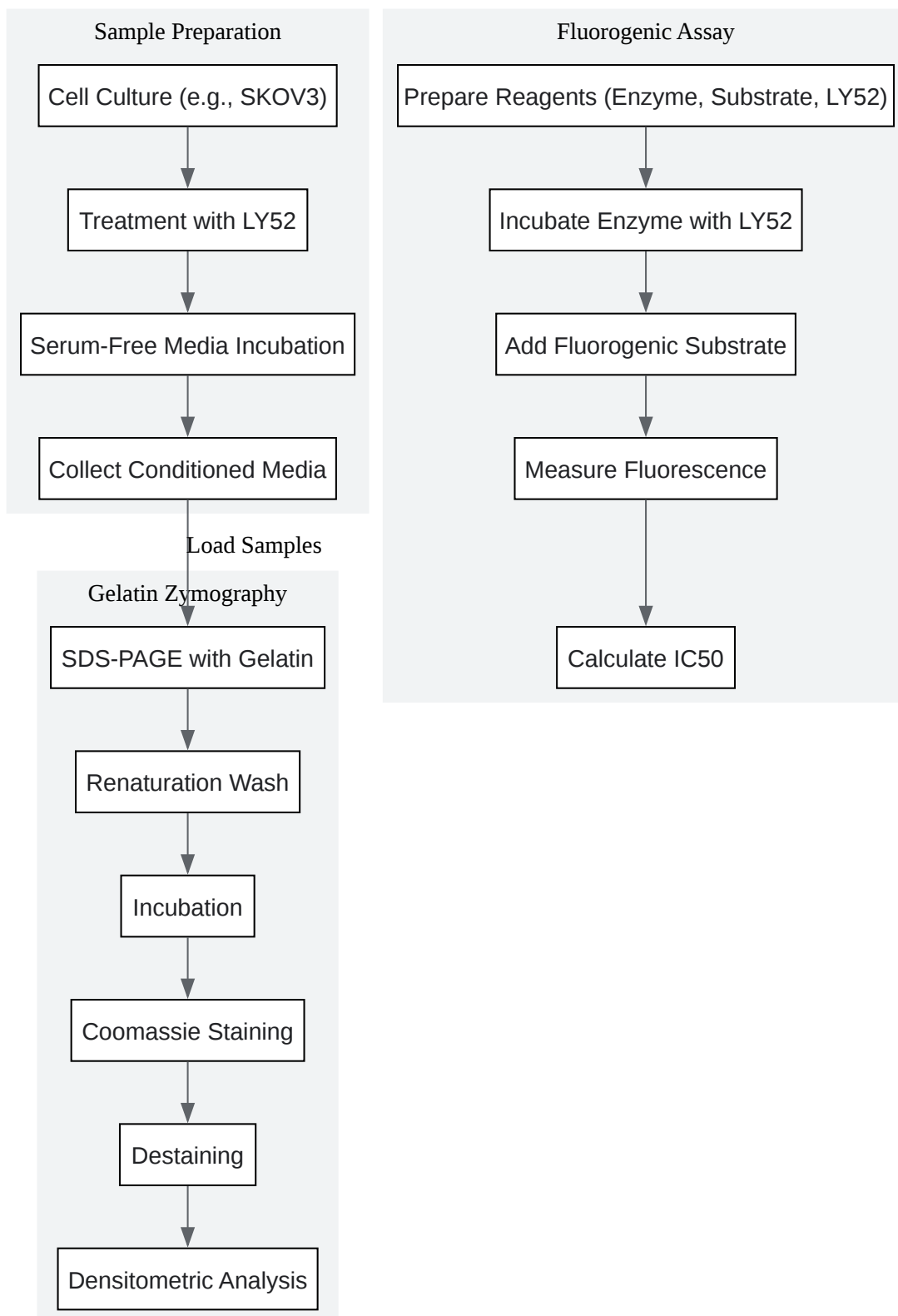
Data Presentation

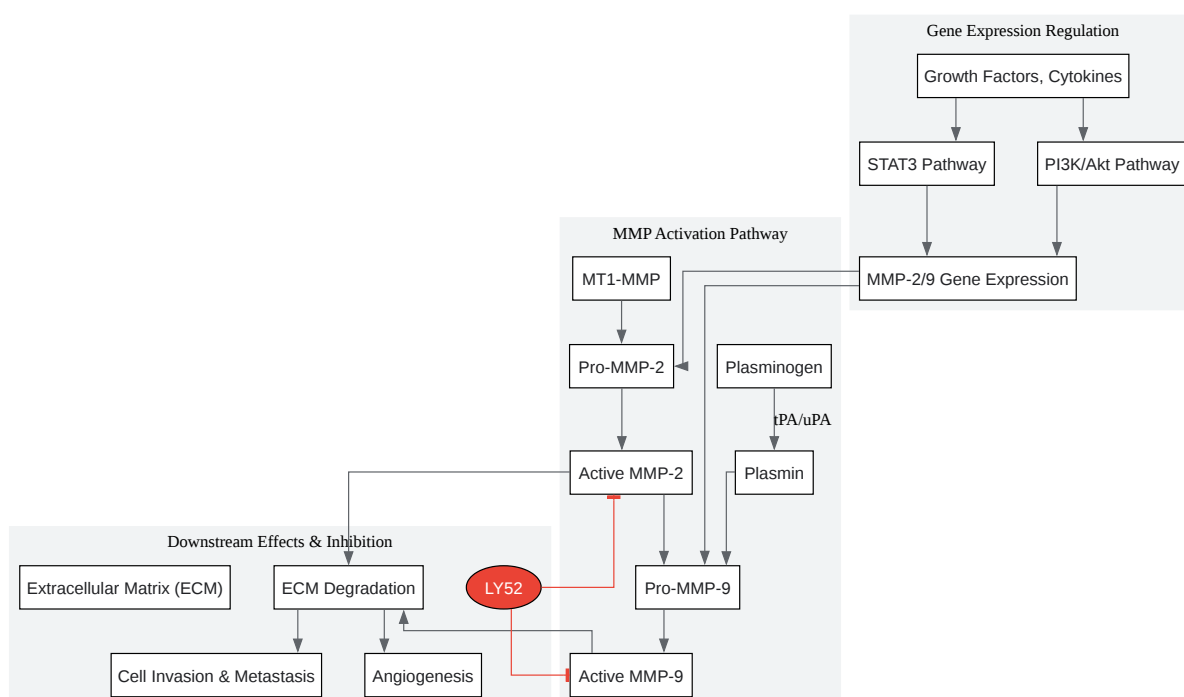
Quantitative Summary of LY52 Inhibition

The following table summarizes the quantitative data regarding the inhibitory effects of **LY52** on MMP-2 and MMP-9.

Parameter	Value	Cell Line/Assay Condition	Reference
IC50 (Gelatinases)	11.9 µg/mL	Spectrophotometry with succinylated gelatin	[5]
MMP-2 Expression Inhibition	10.66% - 31.47%	SKOV3 cells, 24h treatment with 0.1 - 1,000 µg/mL LY52	[5]
MMP-9 Expression Inhibition	22.56% - 56.71%	SKOV3 cells, 24h treatment with 0.1 - 1,000 µg/mL LY52	[5]

Mandatory Visualization





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